

Essential Safety and Logistical Information for Handling PK7088

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Compound of Interest

Compound Name: PK7088

Cat. No.: B15583387

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Operation, and Disposal of **PK7088**.

This document provides comprehensive guidance on the personal protective equipment (PPE), operational protocols, and disposal plans for **PK7088**, a pyrazole-based peptide compound that reactivates the mutant p53 protein. Adherence to these procedures is crucial for ensuring laboratory safety and the integrity of research outcomes. **PK7088** is intended for research use only.

Immediate Safety and Handling

All personnel should be thoroughly trained on the potential hazards and safe handling procedures for **PK7088** before commencing any work. Standard laboratory practices should be followed at all times.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **PK7088**:

- Eye Protection: Safety glasses with side shields or chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

- Respiratory Protection: Not generally required under normal handling conditions with adequate ventilation. If there is a risk of aerosolization or handling of large quantities, a respirator may be necessary.

Storage and Stability

Proper storage is critical to maintain the stability and efficacy of **PK7088**.

- Short-term storage (up to 1 month): Store at -20°C.[1]
- Long-term storage (up to 6 months): Store at -80°C.[1]

Stock solutions should be stored under the same temperature conditions. Avoid repeated freeze-thaw cycles.

Quantitative Data Summary

Due to the nature of **PK7088** as a specialized research chemical, a comprehensive, publicly available Safety Data Sheet (SDS) with detailed quantitative physical and toxicological data is limited. The following table summarizes available information and general data for similar research compounds.

Property	Value	Source/Notes
Chemical Identity		
IUPAC Name	1-methyl-4-phenyl-3-(1H-pyrrol-1-yl)-1H-pyrazole	N/A
CAS Number	1446352-67-5	--INVALID-LINK--
Molecular Formula	C ₁₄ H ₁₃ N ₃	--INVALID-LINK--
Molecular Weight	223.27 g/mol	--INVALID-LINK--
Physical Properties		
Appearance	Solid powder	General for similar compounds
Solubility	Soluble in DMSO	--INVALID-LINK--
Safety and Hazards		
Flash Point	Not available	Data not found
Autoignition Temperature	Not available	Data not found
Acute Toxicity (LD50)	Not available	Data not found
Ecological Information		
Ecotoxicity	Not available	Data not found

Operational Plan: Experimental Protocols

The following are detailed methodologies for key experiments involving **PK7088** to study its effect on mutant p53 reactivation.

Protocol 1: Cell Viability Assay

This assay determines the effect of **PK7088** on the viability of cancer cells harboring the p53-Y220C mutation.

Materials:

- Cancer cell line with p53-Y220C mutation (e.g., HUH-7)

- Control cell line (p53 wild-type or other mutation)
- **PK7088** stock solution (in DMSO)
- Complete cell culture medium
- 96-well plates
- MTT or similar cell viability reagent
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Prepare serial dilutions of **PK7088** in the complete culture medium.
- Treat the cells with varying concentrations of **PK7088**. Include a vehicle control (DMSO).
- Incubate the cells for a specified period (e.g., 24, 48, or 72 hours).
- Add the cell viability reagent to each well and incubate according to the manufacturer's instructions.
- Measure the absorbance at the appropriate wavelength using a plate reader.
- Calculate cell viability as a percentage of the vehicle-treated control.

Protocol 2: Immunofluorescence Assay for p53 Conformation

This protocol assesses the ability of **PK7088** to restore the wild-type conformation of the mutant p53 protein.

Materials:

- Cancer cell line with p53-Y220C mutation

- **PK7088** stock solution
- Conformation-specific p53 antibodies (e.g., PAb1620 for wild-type, PAb240 for mutant)
- Fluorescently labeled secondary antibodies
- Hoechst stain (for nuclear counterstaining)
- Microscope slides or coverslips
- Fluorescence microscope

Procedure:

- Grow cells on coverslips in a culture dish.
- Treat the cells with **PK7088** at the desired concentration and for the appropriate duration.
- Fix, permeabilize, and block the cells.
- Incubate the cells with the primary p53 conformation-specific antibody.
- Wash and incubate with the corresponding fluorescently labeled secondary antibody.
- Counterstain the nuclei with Hoechst stain.
- Mount the coverslips on microscope slides.
- Visualize and capture images using a fluorescence microscope.

Disposal Plan

All waste materials contaminated with **PK7088** must be handled and disposed of as hazardous chemical waste in accordance with institutional and local regulations.

Waste Segregation and Collection

- **Solid Waste:** Collect all contaminated solid waste (e.g., pipette tips, gloves, vials) in a designated, clearly labeled, and sealed hazardous waste container.

- Liquid Waste: Collect all contaminated liquid waste (e.g., cell culture media, unused solutions) in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility has been confirmed.

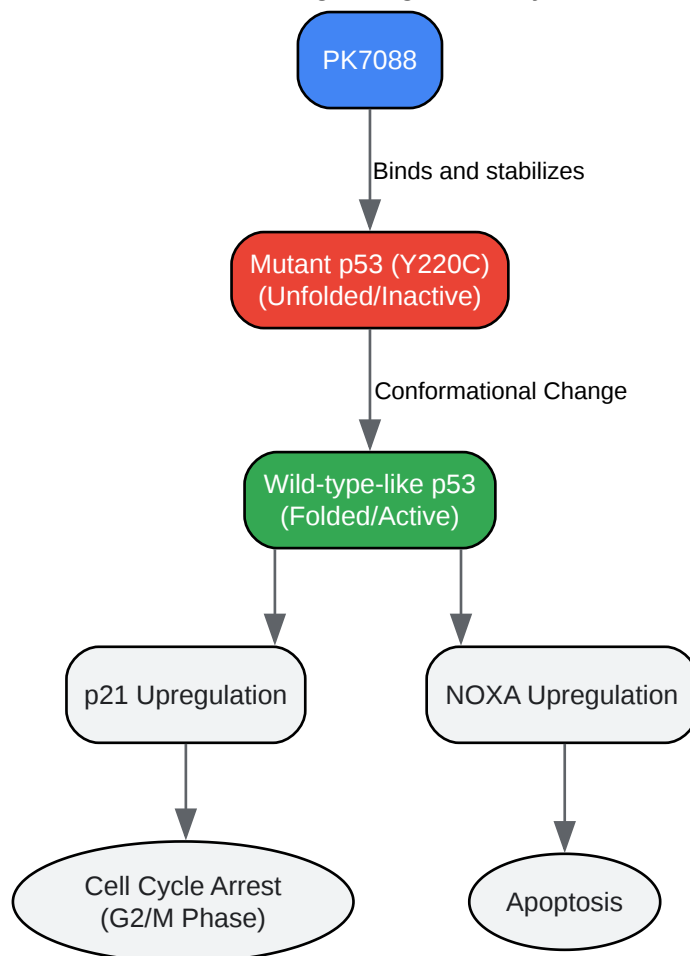
Disposal Procedure

- Ensure all waste containers are securely sealed and properly labeled with the contents, including the name "**PK7088**" and the approximate concentration.
- Store the waste containers in a designated and secure satellite accumulation area.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **PK7088** waste down the drain or in the regular trash.

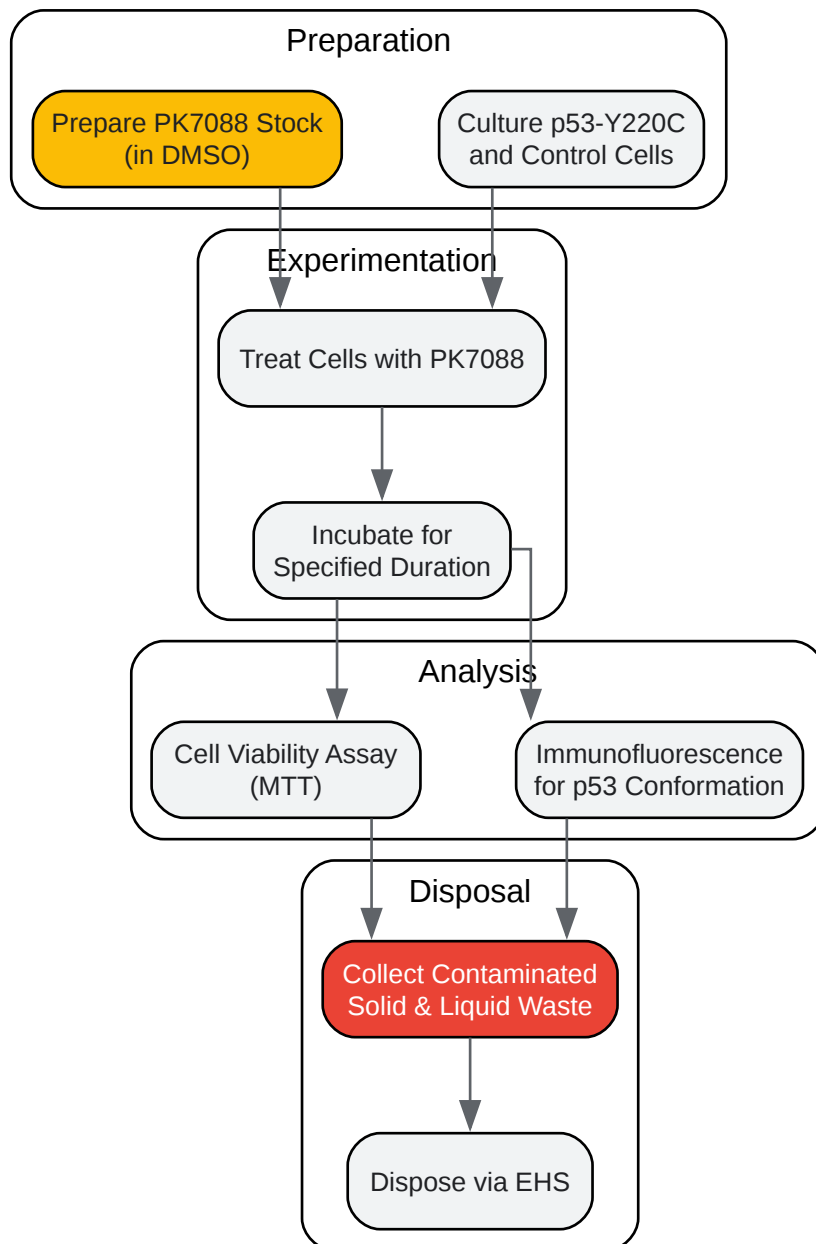
Visualizations

Signaling Pathway of PK7088-mediated p53 Reactivation

PK7088 Signaling Pathway



PK7088 Experimental Workflow



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References

- 1. PK-7088|1446352-67-5|MSDS [dcchemicals.com]
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